

"IL-17 modulator 8" stability and storage conditions

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Compound of Interest

Compound Name: IL-17 modulator 8

Cat. No.: B12380780

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Technical Support Center: IL-17 Modulator 8

This technical support center provides essential information regarding the stability and storage of **IL-17 Modulator 8** (Catalog No. HY-160026; also known as compound 286). The following frequently asked questions (FAQs) and troubleshooting guides are designed to assist researchers, scientists, and drug development professionals in their experimental workflows.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized powder of **IL-17 Modulator 8** upon receipt?

A: Upon receipt, the lyophilized powder of **IL-17 Modulator 8** should be stored at -20°C for long-term stability, where it can be expected to remain stable for up to three years. For shorter periods, storage at 4°C is acceptable for up to two years. It is crucial to refer to the Certificate of Analysis provided with your specific lot for the most accurate storage recommendations.

Q2: What is the recommended solvent for reconstituting **IL-17 Modulator 8**?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for reconstituting lyophilized **IL-17 Modulator 8**.

Q3: How should I store the reconstituted stock solution of **IL-17 Modulator 8**?

A: Once reconstituted, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, these aliquots should be kept at -80°C, which ensures stability.

for up to six months. For short-term use, storage at -20°C is viable for up to one month.

Q4: Is **IL-17 Modulator 8** sensitive to light?

A: While specific photostability data for **IL-17 Modulator 8** is not readily available, it is a standard laboratory practice to protect all research compounds from direct light exposure to prevent potential degradation. Therefore, it is recommended to store the compound in a light-protected vial or container.

Q5: Can I store the reconstituted solution at 4°C?

A: It is not recommended to store reconstituted solutions of **IL-17 Modulator 8** at 4°C for any extended period, as this may lead to degradation of the compound. For use within a single day, keeping the solution on ice is acceptable.

Data Presentation

Table 1: Storage Conditions for Lyophilized **IL-17 Modulator 8**

Storage Temperature	Shelf Life
-20°C	3 years
4°C	2 years

Table 2: Storage Conditions for Reconstituted **IL-17 Modulator 8** Solution

Storage Temperature	Shelf Life
-80°C	6 months
-20°C	1 month

Note: The stability data presented is based on general guidelines for similar compounds from the same supplier. Always refer to the lot-specific Certificate of Analysis for the most precise information.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	Improper solvent used for reconstitution.	Ensure the use of high-purity DMSO for reconstitution.
Low storage temperature for a highly concentrated solution.	Gently warm the solution to room temperature and vortex to redissolve. If precipitation persists, consider preparing a less concentrated stock solution.	
Inconsistent experimental results	Degradation of the compound due to improper storage.	Always store the lyophilized powder and reconstituted solutions at the recommended temperatures. Avoid repeated freeze-thaw cycles by preparing aliquots.
Contamination of the stock solution.	Use sterile techniques when preparing and handling the stock solution. Filter-sterilize the solution if necessary for your application.	

Experimental Protocols

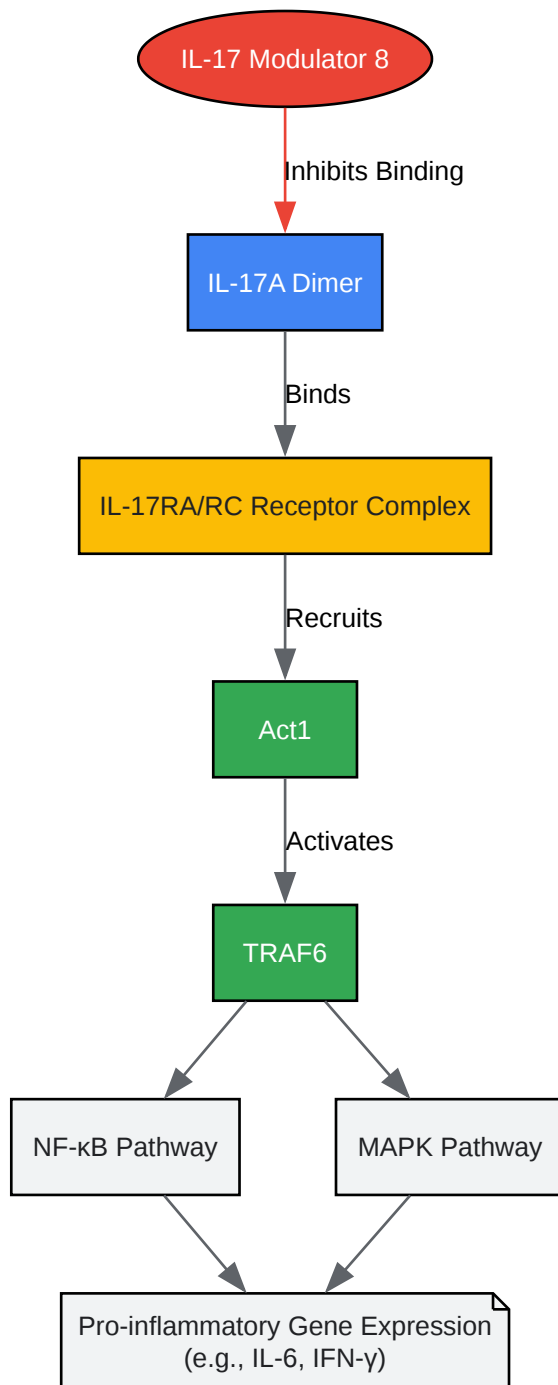
Protocol 1: Reconstitution of Lyophilized **IL-17 Modulator 8**

- Allow the vial of lyophilized **IL-17 Modulator 8** to equilibrate to room temperature before opening.
- Add the calculated volume of high-purity DMSO to the vial to achieve the desired stock concentration.
- Vortex the vial gently until the powder is completely dissolved.
- Visually inspect the solution to ensure there is no particulate matter.

- Aliquot the stock solution into smaller, single-use volumes in light-protected tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

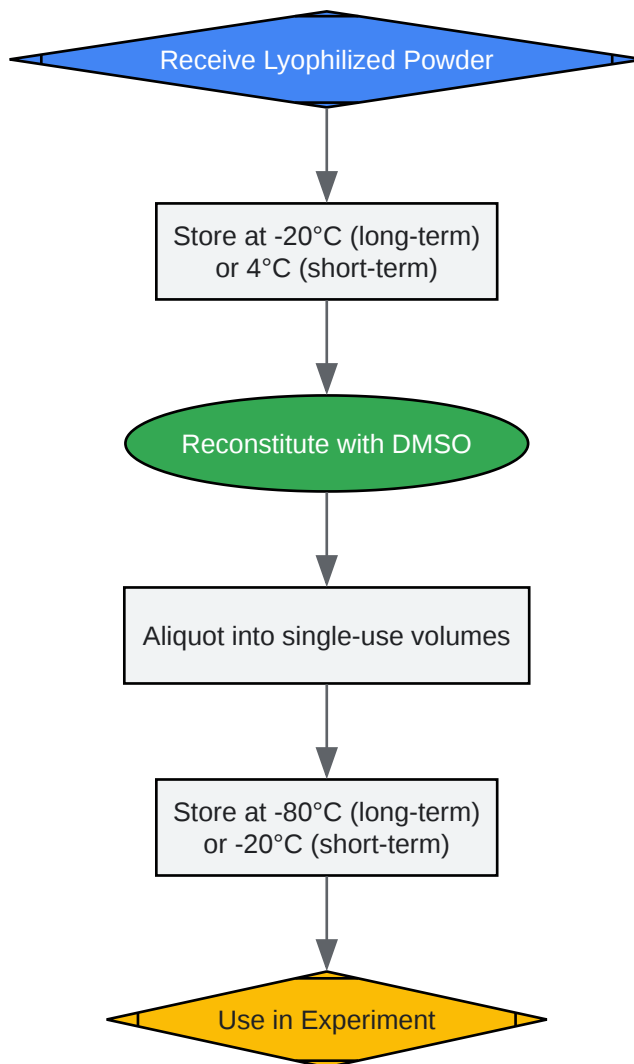
Visualizations

IL-17 Signaling Pathway Modulation

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Caption: IL-17 signaling pathway and the inhibitory action of **IL-17 Modulator 8**.

Recommended Storage Workflow for IL-17 Modulator 8



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